

Personal protective equipment for handling Uric acid-13C,15N3

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Compound of Interest

Compound Name: Uric acid-13C,15N3

Cat. No.: B12410515

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Essential Safety and Handling of Uric Acid-13C,15N3

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Uric acid-13C,15N3**, a stable, isotopically labeled compound.

Immediate Safety Precautions

Uric acid-13C,15N3 is a solid, non-volatile compound. While it is not classified as a hazardous substance, standard laboratory safety protocols should be strictly followed to minimize any potential risks associated with handling chemical solids.[1][2] The primary routes of exposure are inhalation of dust particles and direct contact with the skin and eyes.

Personal Protective Equipment (PPE):

Appropriate personal protective equipment must be worn at all times when handling **Uric acid-13C,15N3**. [3][4][5][6] The recommended PPE is summarized in the table below.

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn to prevent eye contact with dust particles.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Should be worn to prevent skin contact.[2][3]
Body Protection	Laboratory coat	A standard lab coat is required to protect clothing and skin.[3]
Respiratory Protection	Not generally required under normal use	If handling large quantities or if dust is generated, a NIOSH-approved respirator may be necessary.[2][7]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Uric acid-13C,15N3** will ensure safety and maintain the integrity of the compound.

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment, including a calibrated scale, weighing paper or boat, and appropriate solvents, ready.
- **Weighing:** Carefully weigh the desired amount of **Uric acid-13C,15N3** in a well-ventilated area or a chemical fume hood to minimize dust inhalation. Avoid creating dust.
- **Dissolving:** **Uric acid-13C,15N3** is soluble in water.[8] When preparing solutions, add the solid to the solvent slowly and stir to dissolve.
- **Storage:** Store the solid compound in a tightly sealed container in a cool, dry place.[1] Solutions should be stored as recommended by the specific experimental protocol.
- **Spill Response:** In case of a spill, avoid generating dust. Moisten the spilled solid with water and then carefully wipe it up with a damp cloth or paper towel. Place the waste in a sealed container for disposal.

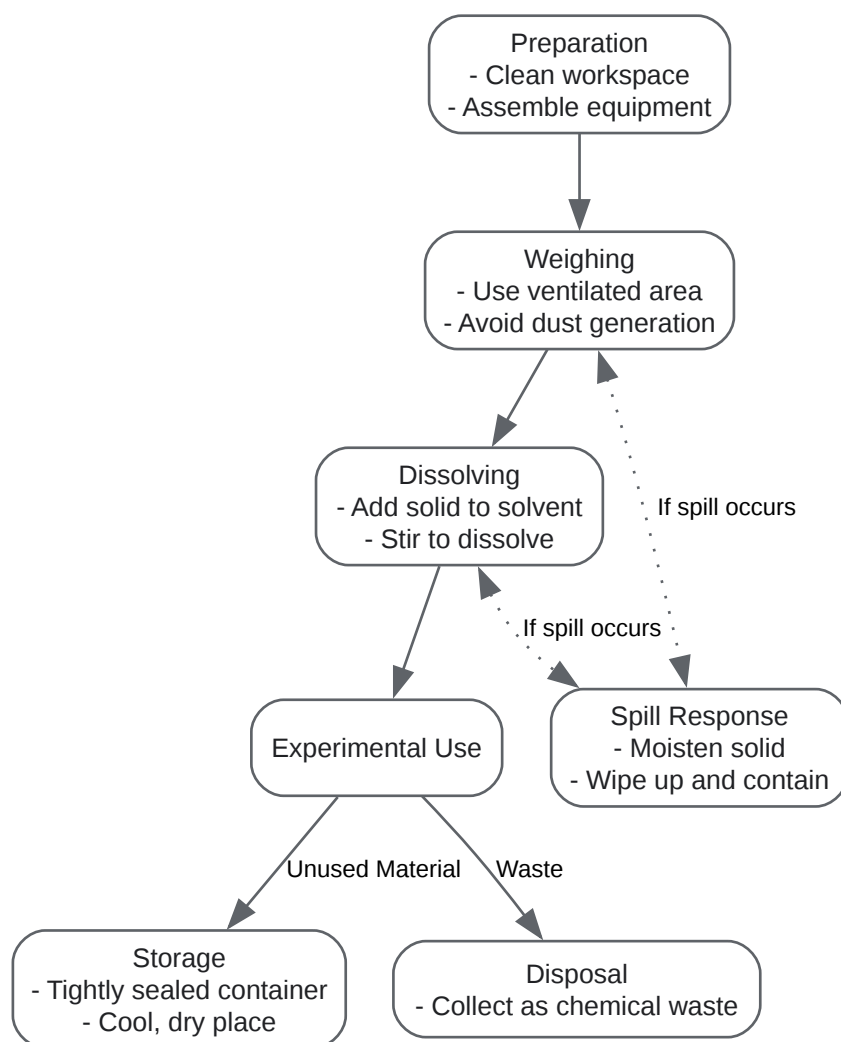
Disposal Plan

Proper disposal of **Uric acid-13C,15N3** and its containers is essential to prevent environmental contamination.

- **Unused Solid:** Unused solid **Uric acid-13C,15N3** should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.
- **Solutions:** Aqueous solutions of **Uric acid-13C,15N3** should be collected in a designated aqueous waste container.
- **Empty Containers:** Empty containers should be rinsed thoroughly with an appropriate solvent. The rinsate should be collected as chemical waste. The rinsed container can then be disposed of as regular laboratory glass or plastic waste.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Uric acid-13C,15N3** in a laboratory setting.



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Caption: Standard laboratory workflow for handling **Uric acid-13C,15N3**.

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